

4-tert-Butylphthalonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-tert-Butylphthalonitrile

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An In-depth Technical Guide to 4-tert-Butylphthalonitrile

This technical guide provides a comprehensive overview of **4-tert-butylphthalonitrile**, a key intermediate in the synthesis of phthalocyanines and other functional materials. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development, offering detailed information on its chemical identity, physical properties, and synthesis protocols.

Chemical Structure and Nomenclature

IUPAC Name: 4-(tert-butyl)benzene-1,2-dicarbonitrile

Synonyms: 4-tert-Butyl-1,2-dicyanobenzene, 4-(1,1-dimethylethyl)benzene-1,2-dicarbonitrile

Chemical Structure:



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